

Application Notes and Protocols: Preparation of J22352 Stock Solution

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Compound of Interest

Compound Name: J22352

Cat. No.: B2407521

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Audience: Researchers, scientists, and drug development professionals.

Introduction

J22352 is a highly selective, PROTAC-like inhibitor of histone deacetylase 6 (HDAC6) with an IC₅₀ value of 4.7 nM.[1][2][3] It functions by promoting the proteasomal degradation of HDAC6, leading to various downstream effects, including the inhibition of cancer cell migration and the induction of autophagic cell death. **J22352** has shown anti-tumor effects in glioblastoma models by inhibiting autophagy and enhancing the anti-tumor immune response.[4][5] Accurate preparation of a **J22352** stock solution is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **J22352** stock solutions.

Physicochemical and Solubility Data

A summary of the key quantitative data for **J22352** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	415.44 g/mol	[1][3][4]
Molecular Formula	C ₂₄ H ₂₁ N ₃ O ₄	[2][3]
CAS Number	2252395-44-9	[1][2][4]
Appearance	Light yellow to yellow solid	[4][6]
Solubility in DMSO	≥ 10 mM. Up to 125 mg/mL (300.89 mM) with ultrasonic assistance.	[2][4][6]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years.	[4][6]
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year.	[1][4][6]

Experimental Protocol: Preparation of a 10 mM J22352 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **J22352** in Dimethyl Sulfoxide (DMSO).

Materials:

- **J22352** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Pipettes and sterile filter tips

Procedure:

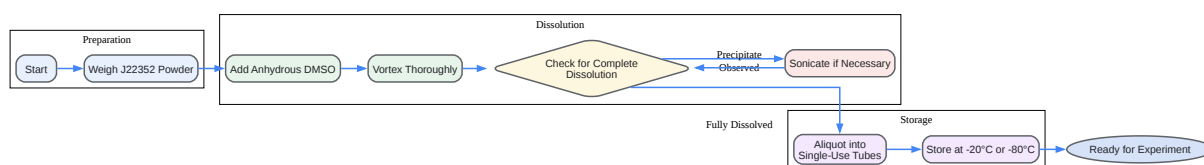
- Pre-weighing Preparation: Before opening, bring the vial of **J22352** powder to room temperature to prevent condensation of moisture.
- Weighing **J22352**: Carefully weigh out the desired amount of **J22352** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.15 mg of **J22352**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 415.44 \text{ g/mol} / 1000 = 4.1544 \text{ mg}$
- Dissolution:
 - Add the weighed **J22352** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to the vial. For a 10 mM solution with 4.15 mg of **J22352**, you would add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If precipitation is observed, sonicate the solution for 5-10 minutes.^[4] Gentle warming may also aid dissolution, but avoid excessive heat.^[4] It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so using a newly opened bottle of anhydrous DMSO is recommended.^{[4][6]}
- Aliquoting and Storage:
 - Once the **J22352** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles

which can lead to degradation of the compound.^[1]

- Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^{[4][6]}

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **J22352** stock solution.



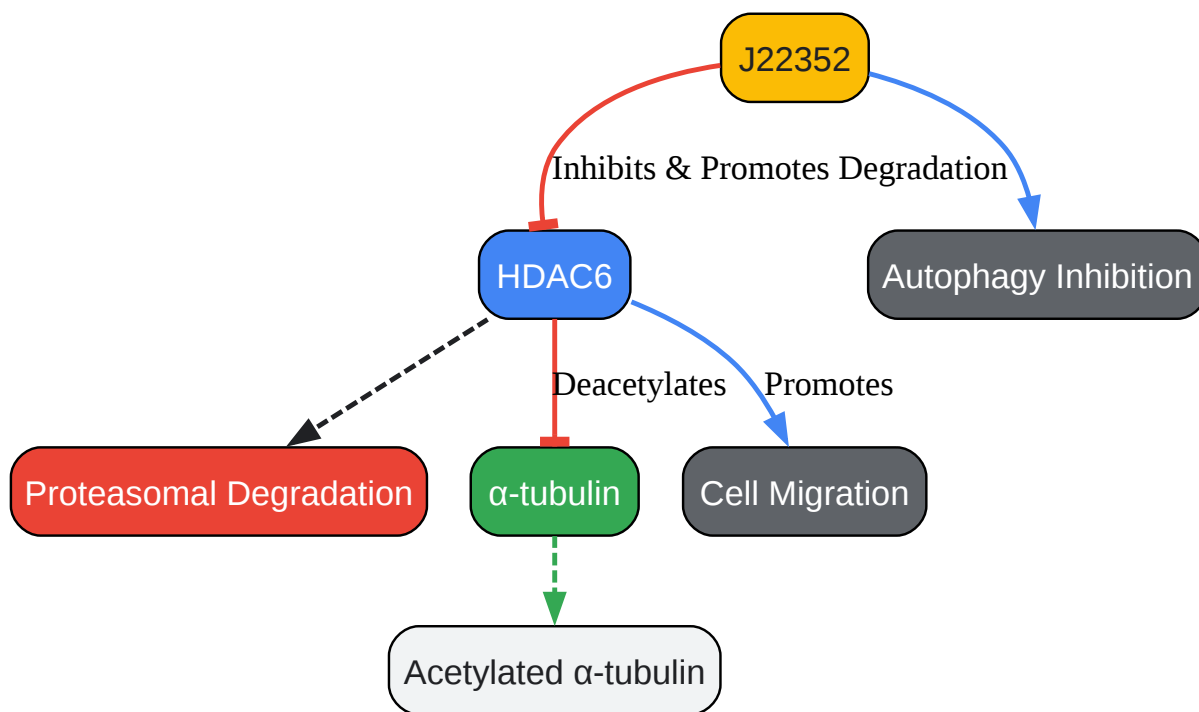
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Caption: Workflow for preparing **J22352** stock solution.

Signaling Pathway Involving HDAC6

J22352 exerts its effects by targeting HDAC6, which is involved in various cellular processes.

The simplified diagram below illustrates the inhibitory action of **J22352** on the HDAC6 pathway.



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Caption: **J22352** inhibits HDAC6, leading to its degradation.

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